

Application Notes and Protocols for Labeling Primary Amines with NBD-X, SE

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Compound of Interest

Compound Name: Nbd-X, SE

Cat. No.: B115780

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These application notes provide a detailed protocol for the covalent labeling of primary amines in proteins, peptides, and other biomolecules using **NBD-X, SE** (Succinimidyl 6-((7-nitro-2,1,3-benzoxadiazol-4-yl)amino)hexanoate). **NBD-X, SE** is an amine-reactive fluorescent probe that forms a stable amide bond with primary amino groups, such as the ϵ -amino group of lysine residues and the N-terminus of polypeptides. The "X" spacer, a six-carbon chain, separates the NBD fluorophore from the target molecule, minimizing steric hindrance and potential impact on biomolecule function.^{[1][2]}

The fluorescence of the NBD group is highly sensitive to the polarity of its environment, exhibiting weak fluorescence in aqueous solutions and strong green fluorescence in more hydrophobic environments.^[3] This property makes NBD-labeled biomolecules valuable tools for studying protein conformation, binding events, and localization in non-polar environments like cell membranes.

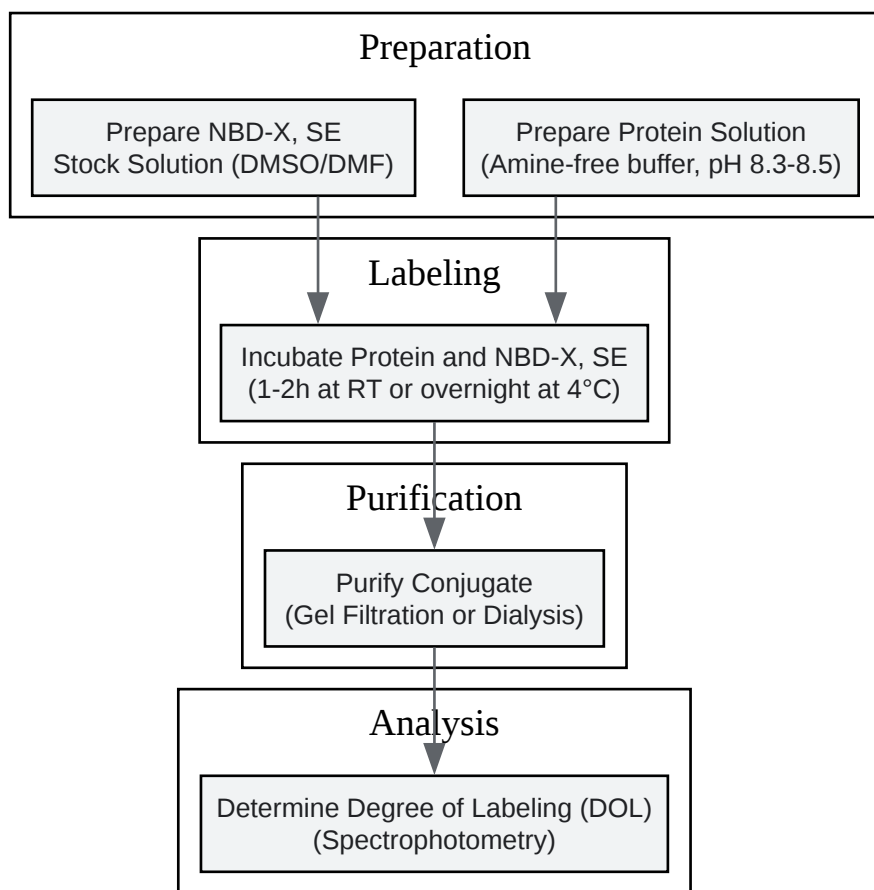
Chemical Properties and Spectral Data

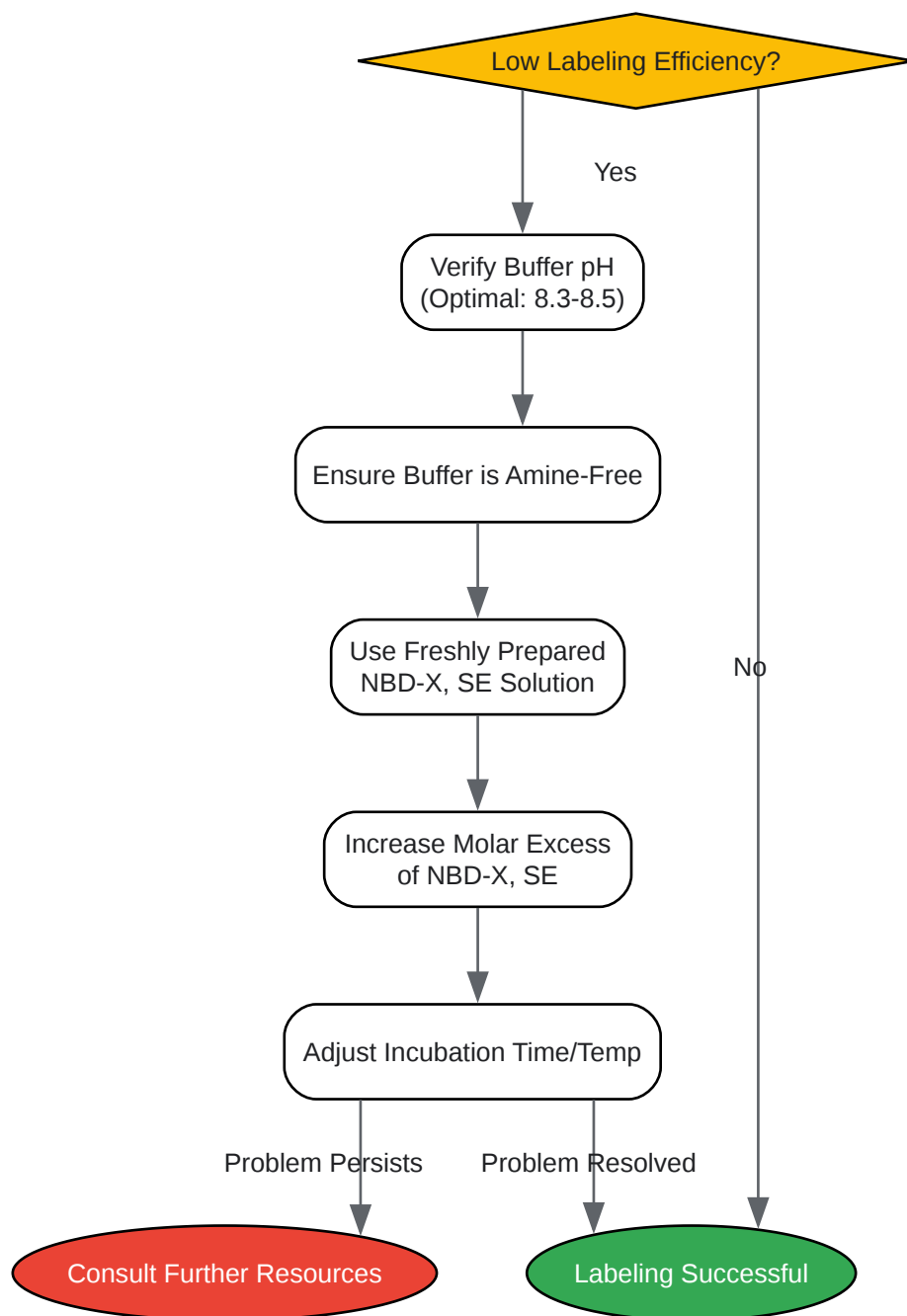
A summary of the key chemical and spectral properties of **NBD-X, SE** is provided in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	391.34 g/mol	[2]
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₇	[2]
Appearance	Orange powder	
Solubility	Soluble in DMSO or DMF	
Excitation Wavelength (λ _{ex})	~460 nm	
Emission Wavelength (λ _{em})	~540 nm	
Storage	Store at -20°C, protect from light and moisture.	

Reaction Mechanism

The labeling reaction involves the nucleophilic attack of a deprotonated primary amine on the succinimidyl ester of **NBD-X, SE**. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS). The reaction is highly pH-dependent.





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References

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